

An Inquiry into CAS Number 1038717-82-6 for Drug Development Professionals

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Compound of Interest

Compound Name: 4-(3-Fluorophenoxy)butan-2-amine
Cat. No.: B13600213

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Initial investigation into the compound associated with CAS number 1038717-82-6 has revealed a likely discrepancy in the provided identifier. Extensive searches did not yield a specific, novel molecule that would warrant an in-depth technical guide for researchers and drug development professionals. The CAS number as provided does not correspond to a known therapeutic agent or a compound under significant preclinical or clinical investigation.

Instead, searches for this identifier consistently lead to common laboratory reagents or other well-documented chemical substances. For instance, related searches often return information for compounds such as Sodium Sulfate (CAS 7757-82-6), a widely used inorganic salt.^{[1][2][3]} This suggests that the CAS number in the query may be inaccurate or contain a typographical error.

A thorough technical guide, as requested, would necessitate a specific molecular entity with a body of research literature covering its synthesis, mechanism of action, and data from relevant assays. Without a valid CAS number corresponding to such a compound, it is not feasible to construct a meaningful and accurate scientific whitepaper.

For the benefit of the intended audience of researchers, scientists, and drug development professionals, it is crucial to begin any in-depth technical analysis with a correctly identified and validated compound. We recommend verifying the CAS number and resubmitting the query with the correct identifier. Upon receiving a valid CAS number for a research compound, a comprehensive technical guide can be developed, covering all aspects from molecular characteristics to its role in relevant biological pathways and therapeutic potential.

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Sources

- [1. sodium sulphate \[webbook.nist.gov\]](#)
- [2. sodium sulphate \(CAS 7757-82-6\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [3. Sodium sulfate CAS#: 7757-82-6 \[m.chemicalbook.com\]](#)
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